Application Note: Quantitative Analysis of Benzyl 3-phenyl-L-alaninate

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Compound of Interest

Compound Name:	*Benzyl 3-phenyl-L-alaninate*
CAS No.:	*962-39-0*
Cat. No.:	*B1596071*

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Abstract

This comprehensive guide provides detailed application notes and validated protocols for the quantitative analysis of **Benzyl 3-phenyl-L-alaninate** (CAS: 962-39-0), a key intermediate and potential impurity in pharmaceutical synthesis.[1][2] We present three robust analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. This document is designed for researchers, scientists, and drug development professionals, offering a framework for selecting the appropriate methodology based on specific analytical requirements, from routine quality control to reference standard certification. Each protocol is grounded in established principles of analytical method validation, ensuring accuracy, precision, and reliability in line with regulatory expectations.[3][4]

Introduction: The Analytical Imperative

Benzyl 3-phenyl-L-alaninate is the benzyl ester of the amino acid L-phenylalanine. Its chemical structure, featuring two aromatic rings and a chiral center, makes it a valuable

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building block in the synthesis of more complex molecules, including peptide-based therapeutics. The accurate quantification of this compound is critical for several reasons:

- Process Chemistry: To monitor reaction kinetics and optimize synthetic yields.
- Quality Control: To determine the purity of the final product and quantify it as a potential impurity in active pharmaceutical ingredients (APIs).
- Stability Studies: To assess its degradation over time under various storage conditions.

The choice of analytical technique is dictated by the specific question being asked. Is the goal high-throughput screening, unambiguous identification of trace impurities, or the certification of a primary reference material? This guide explores three orthogonal, yet complementary, techniques to address these diverse needs.

Method 1: Reversed-Phase HPLC with UV Detection

High-Performance Liquid Chromatography (HPLC) is the workhorse of the pharmaceutical industry for purity and assay testing.[4] Its robustness and precision make it ideal for routine quality control. For **Benzyl 3-phenyl-L-alaninate**, its two chromophores (phenyl and benzyl groups) allow for sensitive detection by UV spectroscopy.

Causality and Method Rationale: A reversed-phase (RP) method using a C18 stationary phase is selected due to the compound's moderate hydrophobicity. The non-polar C18 chains interact with the phenyl and benzyl groups, providing effective retention. A mobile phase consisting of an organic modifier (acetonitrile or methanol) and water allows for the controlled elution of the analyte. The method's validation ensures it is "suitable for its intended purpose," a cornerstone of regulatory compliance.[5]

Experimental Protocol: HPLC-UV

A. Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column thermostat, and UV/Vis or Diode Array Detector (DAD).
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).

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- HPLC-grade acetonitrile, methanol, and water.
- **Benzyl 3-phenyl-L-alaninate** reference standard.
- Class A volumetric glassware.

B. Standard and Sample Preparation

- Diluent Preparation: Prepare a mixture of Acetonitrile:Water (50:50, v/v).
- Standard Stock Solution (1.0 mg/mL): Accurately weigh approximately 25 mg of **Benzyl 3-phenyl-L-alaninate** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solution (0.1 mg/mL): Pipette 2.5 mL of the Standard Stock Solution into a 25 mL volumetric flask and dilute to volume with the diluent.
- Sample Solution: Prepare the sample to a target concentration of 0.1 mg/mL in the diluent. Filter through a 0.45 µm syringe filter before injection.

C. Chromatographic Conditions

Parameter	Condition
Mobile Phase	**A: Water; B: Acetonitrile**
Gradient	0-15 min: 50% to 90% B; 15-17 min: 90% B; 17.1-20 min: 50% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detection	210 nm (for higher sensitivity) or 254 nm

| Run Time | 20 minutes |

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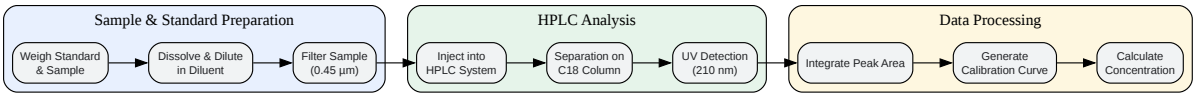
D. Method Validation and Data Presentation The method must be validated according to ICH Q2(R2) guidelines.[6] Key validation parameters are summarized below with expected performance data.

Validation Parameter	Typical Specification	Example Result
Specificity	No interference at the analyte's retention time.	Peak purity index > 0.999
Linearity Range	0.01 - 0.2 mg/mL	$R^2 > 0.999$
Accuracy (Recovery)	98.0% - 102.0%[7]	99.5%
Precision (%RSD)	Repeatability ≤ 2.0%	0.8%
Limit of Detection (LOD)	Signal-to-Noise ≥ 3	0.15 µg/mL[7]
Limit of Quantitation (LOQ)	Signal-to-Noise ≥ 10	0.55 µg/mL[7]

HPLC Workflow Diagram



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Caption: HPLC-UV workflow for **Benzyl 3-phenyl-L-alaninate** quantification.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides a higher degree of specificity than HPLC-UV. It separates compounds based on their volatility and polarity, and the mass spectrometer fragments the molecules into predictable patterns, offering a virtual fingerprint for identification. This is particularly useful for confirming the identity of the main component and for identifying unknown impurities.

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Causality and Method Rationale: **Benzyl 3-phenyl-L-alaninate** is a semi-volatile ester, making it amenable to GC analysis without derivatization. The electron ionization (EI) mass spectrum will provide characteristic fragments, such as the benzyl or tropylium ion (m/z 91), which is a hallmark of benzyl-containing compounds, and fragments related to the phenylalanine methyl ester backbone.[8] This combination of chromatographic retention time and mass spectrum provides unequivocal identification.

Experimental Protocol: GC-MS

A. Instrumentation and Materials

- GC-MS system with a split/splitless injector and an electron ionization (EI) source.
- Fused silica capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness).
- High-purity Helium as the carrier gas.
- GC-MS grade solvents (e.g., Dichloromethane, Ethyl Acetate).

B. Standard and Sample Preparation

- Solvent: Use Ethyl Acetate or Dichloromethane.
- Standard Stock Solution (1.0 mg/mL): Accurately weigh ~10 mg of reference standard into a 10 mL volumetric flask and dilute to volume with the solvent.
- Working Solutions: Prepare a series of calibration standards (e.g., 1 to 100 µg/mL) by serial dilution of the stock solution.
- Sample Solution: Prepare the sample to a target concentration within the calibration range.

C. GC-MS Conditions

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Parameter	Condition
Injector Temperature	**250 °C**
Injection Mode	Split (e.g., 20:1 ratio)
Injection Volume	1 µL
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Start at 150 °C, hold 1 min, ramp at 15 °C/min to 280 °C, hold 5 min
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| MS Scan Range | m/z 40 - 400 |

D. Data Analysis and Presentation Quantification is performed using the peak area from the Total Ion Chromatogram (TIC). Identity is confirmed by comparing the acquired mass spectrum with a reference spectrum or by analyzing the fragmentation pattern.

Parameter	Expected Result
Retention Time (RT)	~9.5 min (dependent on exact conditions)
Molecular Ion $[M]^+$	m/z 255
Key Fragments (m/z)	164 ($[M-C_7H_7]^+$), 91 ($[C_7H_7]^+$, tropylium ion), 120, 88

GC-MS Workflow Diagram

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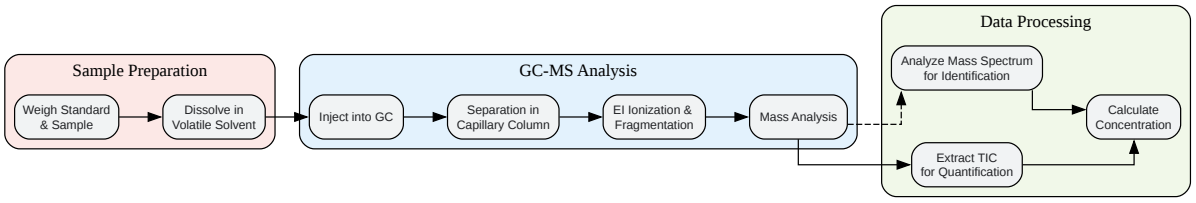

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Caption: GC-MS workflow for identification and quantification.

Method 3: Quantitative NMR (qNMR) Spectroscopy

qNMR is a primary ratio method of analysis, capable of providing highly accurate purity and concentration values without the need for an identical reference standard.[9] It relies on the principle that the integrated area of an NMR signal is directly proportional to the number of atomic nuclei contributing to that signal.

Causality and Method Rationale: By adding a precisely weighed amount of a certified internal standard to a precisely weighed sample, the purity of the analyte can be calculated directly.[10] This technique is invaluable for certifying in-house reference standards. The key to a successful qNMR experiment is selecting non-overlapping signals for both the analyte and the internal standard and ensuring complete longitudinal relaxation of all nuclei through a sufficiently long relaxation delay (d1).[10][11]

Experimental Protocol: qNMR

A. Instrumentation and Materials

- NMR Spectrometer (e.g., 400 MHz or higher).
- High-precision analytical balance.
- Certified internal standard (e.g., Maleic acid, Dimethyl sulfone).

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- Deuterated solvent (e.g., Chloroform-d, DMSO-d_6).

B. Sample Preparation

- Accurately weigh ~20 mg of **Benzyl 3-phenyl-L-alaninate** into an NMR tube. Record the weight (W_analyte).
- Accurately weigh ~10 mg of the internal standard (IS) into the same NMR tube. Record the weight (W_IS).
- Add ~0.7 mL of a deuterated solvent (e.g., Chloroform-d).
- Gently mix until fully dissolved.

C. NMR Acquisition Parameters

Parameter	Condition	Rationale
Pulse Program	**zg30**	**A simple 30° pulse to reduce experiment time while allowing relaxation.**
Solvent	Chloroform-d	Good solubility for the analyte and many standards.
Relaxation Delay (d1)	30 s	Ensures full T1 relaxation for accurate integration.
Number of Scans (ns)	8 - 16	Sufficient for good signal-to-noise.

| Acquisition Time (aq) | ~4 s | Provides adequate digital resolution. |

D. Data Analysis and Calculation The purity of the analyte is calculated using the following formula:

Purity (%) = (I_analyte / I_IS) * (N_IS / N_analyte) * (MW_analyte / MW_IS) * (W_IS / W_analyte) * Purity_IS

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Where:

- I: Integral area of the selected signal
- N: Number of protons for the integrated signal
- MW: Molecular Weight (Analyte: 255.31 g/mol)[1]
- W: Weight
- Purity_IS: Purity of the internal standard (from certificate)

Example Signal Selection:

- Analyte: Benzyl protons (-CH_2-) signal, typically a singlet around 5.1 ppm (N_analyte = 2).
- Internal Standard (Maleic Acid): Olefinic protons, a singlet around 6.3 ppm (N_IS = 2).

qNMR Workflow Diagram

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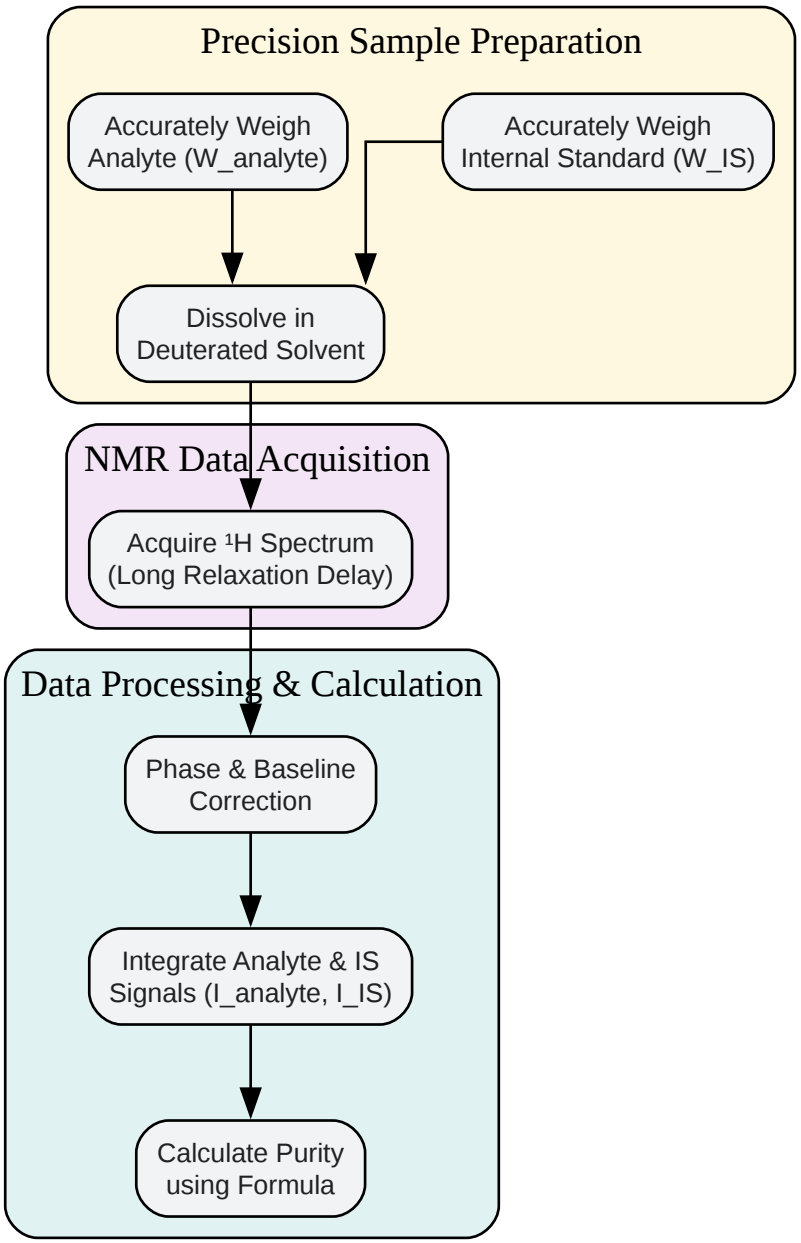

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Caption: Workflow for purity determination by qNMR spectroscopy.

Method Comparison Summary

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Feature	HPLC-UV	GC-MS	qNMR
Primary Use	Routine QC, Purity, Assay	Identification, Impurity Profiling	Purity of Reference Standards
Specificity	Good (based on RT)	Excellent (RT + Mass Spectrum)	High (Chemical Shift)
Quantitation	Relative (vs. Standard)	Relative (vs. Standard)	Absolute/Primary (vs. IS)
Sensitivity	High (µg/mL)	Very High (ng/mL)	Moderate (mg/mL)
Sample Throughput	High	Medium	Low
Instrumentation	Common in QC labs	Common in R&D/analytical labs	Specialized
Key Advantage	Robust, precise, automated	Unambiguous identification	No specific analyte standard needed
Key Limitation	Co-elution can mislead	Requires analyte volatility	Lower sensitivity, requires pure IS

Conclusion

The quantification of **Benzyl 3-phenyl-L-alaninate** can be achieved reliably using several complementary analytical techniques.

- RP-HPLC-UV is the recommended method for routine quality control applications due to its high precision, robustness, and throughput.
- GC-MS is the ideal choice for identity confirmation and for the analysis of volatile impurities, offering unparalleled specificity.
- qNMR serves as the definitive method for certifying the purity of reference materials, providing direct and highly accurate measurements without the need for an identical standard.

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The selection of the appropriate method should be guided by the analytical objective, required sensitivity, and the context of the measurement within the drug development lifecycle.

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